

HAB synthesis from 4-nitroaniline

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Compound Focus: 1,2,3,4,5,6-Benzenehexamine

CAS No.: 4444-26-2

Cat. No.: S676092

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Understanding 4-Nitroaniline

4-Nitroaniline (also known as p-nitroaniline, PNA; CAS No. 100-01-6) is an important organic compound with the formula $C_6H_6N_2O_2$ [1]. It typically appears as a yellow to brown crystalline powder with a faint, ammonia-like odor [2] [3].

Key Chemical and Physical Properties

The table below summarizes the key characteristics of 4-nitroaniline that are relevant for laboratory handling and reaction planning [1] [4] [2].

Property	Value / Description
Molecular Formula	$C_6H_6N_2O_2$
Molar Mass	138.12 g/mol
Melting Point	146 - 149 °C
Boiling Point	332 °C
Density	1.437 g/cm ³

Property	Value / Description
Water Solubility	0.8 g/L at 20 °C
pKa	1.0 (at 25 °C)
Major Hazards	Toxic by inhalation, ingestion, and skin contact. Causes methemoglobinemia [4] [2].

Safety and Handling Information

Due to its toxicity, strict safety measures are essential when handling 4-nitroaniline.

- **Personal Protective Equipment (PPE):** Wear suitable protective clothing, gloves, and safety glasses [4].
- **Engineering Controls:** Use with adequate ventilation [4].
- **Health Monitoring:** Be aware of symptoms like headache, drowsiness, nausea, and cyanosis (bluish skin), which indicate methemoglobinemia [2].
- **Incompatibilities:** Incompatible with strong oxidizing agents, strong reducing agents, and strong bases (e.g., sodium hydroxide). It may react vigorously with sulfuric acid at high temperatures [4] [2].

Related Synthetic and Degradation Protocols

While a direct synthesis protocol for HAB is unavailable, the following procedures illustrate common reaction types involving 4-nitroaniline or structurally similar compounds.

Protocol 1: Catalytic Reduction to 1,4-Phenylenediamine

This is a common transformation for 4-nitroaniline, producing a valuable intermediate [5].

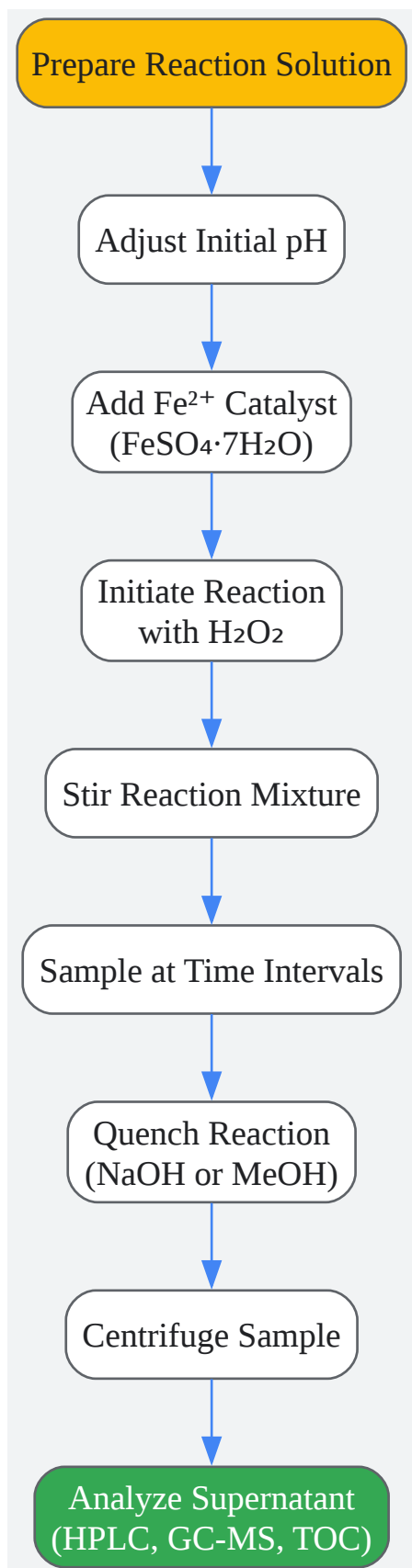
- **Objective:** Reduction of the nitro group to an amino group.
- **Reagents:**
 - 4-Nitroaniline
 - Hydrazine hydrate
 - Inorganic solid support (e.g., Alumina)

- Catalyst (e.g., $\text{FeCl}_3 \cdot 6\text{H}_2\text{O}$, Fe(III) oxide hydroxide, or Fe_3O_4)
- Methanol (for extraction)
- **Equipment:** Microwave synthesizer or conventional heating apparatus.
- **Procedure:**
 - **Mix:** Combine 4-nitroaniline, the solid support, and the catalyst.
 - **Add Reductant:** Add hydrazine hydrate to the mixture.
 - **Irradiate/Heat:** Subject the mixture to microwave irradiation for 5-10 minutes (or heat conventionally until completion).
 - **Extract:** Upon cooling, extract the product with methanol.
- **Notes:** Alumina was found to be a highly effective support for this reaction, yielding up to 97% of 1,4-phenylenediamine [5].

Protocol 2: Fenton Oxidation Degradation of a Nitroaniline Derivative

This protocol for degrading 4-methoxy-2-nitroaniline demonstrates an advanced oxidation process that could be adapted for modifying the 4-nitroaniline structure [6].

- **Objective:** Oxidative degradation of a nitroaniline compound.
- **Reagents:**
 - Target nitroaniline compound (e.g., 100 mg/L 4-methoxy-2-nitroaniline)
 - Hydrogen peroxide (H_2O_2 , 30%)
 - Ferrous sulfate heptahydrate ($\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$)
 - Sulfuric acid (H_2SO_4 , 0.1 M) or Sodium hydroxide (NaOH, 0.1 M) for pH adjustment
 - Methanol or NaOH (to terminate the reaction)
- **Equipment:** Beaker with magnetic stirrer, pH meter, centrifuge, analytical instruments (HPLC, GC-MS, TOC analyzer).
- **Procedure:**
 - **Prepare Solution:** Dissolve the target compound in water (e.g., 500 mL).
 - **Adjust pH:** Adjust the solution to the desired pH (e.g., 3) using H_2SO_4 or NaOH.
 - **Add Catalyst:** Add a measured amount of $\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$ to the solution.
 - **Initiate Reaction:** Add H_2O_2 to start the Fenton reaction.
 - **Sample and Quench:** At designated time intervals, withdraw aliquots and immediately quench the reaction with NaOH or methanol.
 - **Analyze:** Centrifuge the samples and analyze the supernatant for reactant disappearance and product formation.
- **Notes:** This process generates highly reactive hydroxyl radicals ($\cdot\text{OH}$) that non-selectively attack organic molecules. The workflow for this complex reaction is summarized in the diagram below.



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Research Recommendations

Given the lack of specific information on HAB synthesis, you may consider the following paths:

- **Verify the Target Molecule:** Confirm the precise chemical identity and structure of "HAB." It may be known under a different systematic name or identifier.
- **Explore Broder Reaction Types:** Investigate pathways using 4-nitroaniline as a precursor for azo coupling (it is a known diazo component) [1] or nucleophilic aromatic substitution reactions.
- **Consult Specialized Databases:** Search in dedicated synthetic organic chemistry databases (e.g., Reaxys, SciFinder) using the confirmed structure for published procedures.

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